

Technical Analysis & Characterization of Sangivamycin Hydrochloride

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Compound of Interest

Compound Name: Sangivamycin hydrochloride

CAS No.: 21090-35-7

Cat. No.: B1257104

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Content Type: Technical Guide / Whitepaper Audience: Senior Researchers, Medicinal Chemists, and QC Analysts

Executive Summary

Sangivamycin (NSC 65346) is a pyrrolo[2,3-d]pyrimidine nucleoside antibiotic structurally related to toyocamycin and tubercidin.[1] While primarily recognized as a potent, ATP-competitive inhibitor of Protein Kinase C (PKC), recent studies have expanded its utility to viral RNA polymerase inhibition (SARS-CoV-2) and cyclin-dependent kinase (CDK) modulation.

This guide focuses on the **Sangivamycin Hydrochloride** salt form.[2] The hydrochloride salt is often generated to improve the aqueous solubility of the otherwise sparingly soluble free base. [2] Accurate molecular weight analysis and formula verification are critical for stoichiometric precision in kinase assays, where IC50 values are in the nanomolar to low micromolar range.

Physicochemical Identity & Formula Analysis

The transition from free base to hydrochloride salt alters the molecular weight and solubility profile significantly.[2] Researchers must distinguish between these forms to avoid dosing

errors in molarity calculations.

Comparative Chemical Data

Feature	Sangivamycin (Free Base)	Sangivamycin Hydrochloride (Mono-HCl)
CAS Number	18417-89-5	21090-35-7 (Generic/Salt)
Chemical Formula	C ₁₂ H ₁₅ N ₅ O ₅	C ₁₂ H ₁₅ N ₅ O ₅ [2] [3] [4] [5] [6] [7] [8] [9] [10] · HCl
Molecular Weight	309.28 g/mol	345.74 g/mol
Exact Mass	309.1073	345.0840
Appearance	White to off-white powder	White crystalline solid
Solubility (Water)	Poor (< 1 mg/mL)	Improved (pH dependent)
Solubility (DMSO)	Soluble (> 10 mg/mL)	Soluble

Structural Logic

Sangivamycin is a 7-deazaadenosine analog.[\[1\]](#)[\[2\]](#)[\[9\]](#)

- Base: The purine ring N-7 is replaced by a carbon (C-7), creating a pyrrolo[2,3-d]pyrimidine core. This modification renders the molecule resistant to adenosine deaminase (ADA), prolonging its biological half-life compared to adenosine.
- Substituent: A carboxamide group (-CONH₂) at position 5 distinguishes it from Toyocamycin (which has a nitrile group, -CN).[\[2\]](#)
- Sugar: A ribofuranose moiety attached via a

-N9-glycosidic bond.[\[2\]](#)

Analytical Validation Methodologies

To validate the identity and purity of Sangivamycin HCl, a multi-modal approach combining High-Performance Liquid Chromatography (HPLC) and Mass Spectrometry (MS) is required.

HPLC-UV/MS Protocol (Field-Proven)

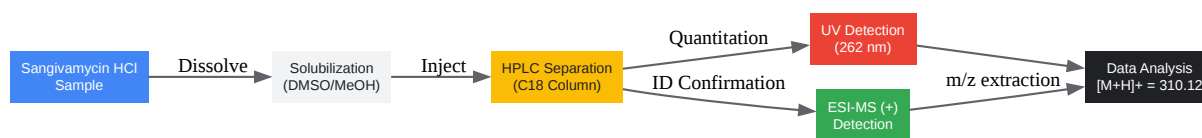
Rationale: Nucleoside analogs are polar.[2] A standard C18 column with a polar-embedded group or a HILIC approach is often necessary.[2] However, for the HCl salt, a reversed-phase ion-pairing method or a standard gradient with acidic mobile phases works best to maintain ionization for MS.

Method Parameters:

- Column: C18 Reverse Phase (e.g., Agilent Zorbax Eclipse Plus), 3.5 μm , 4.6 x 100 mm.
- Mobile Phase A: Water + 0.1% Formic Acid (Maintains protonation of the basic amine).[2]
- Mobile Phase B: Acetonitrile + 0.1% Formic Acid.[2]
- Flow Rate: 0.8 mL/min.[2]
- Detection: UV at 262 nm (Characteristic absorption max for pyrrolopyrimidines).[2]
- Gradient: 2% B to 30% B over 15 minutes. (Nucleosides elute early; high organic wash needed to remove lipophilic impurities).[2]

Visualization: Analytical Workflow

The following diagram illustrates the logical flow for validating the salt form, ensuring the hydrochloride counter-ion does not interfere with the free-base detection in MS.



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Caption: Workflow for confirming Sangivamycin identity. Note that in MS (ESI+), the HCl dissociates, and the detected species is the protonated free base $[M+H]^+$ at $m/z \sim 310.12$.

Biological Context: Mechanism of Action[6][7][10][11]

Understanding the molecular weight is only useful if applied correctly in biological assays.[2]
Sangivamycin is a potent inhibitor of Protein Kinase C (PKC).[2][10][11]

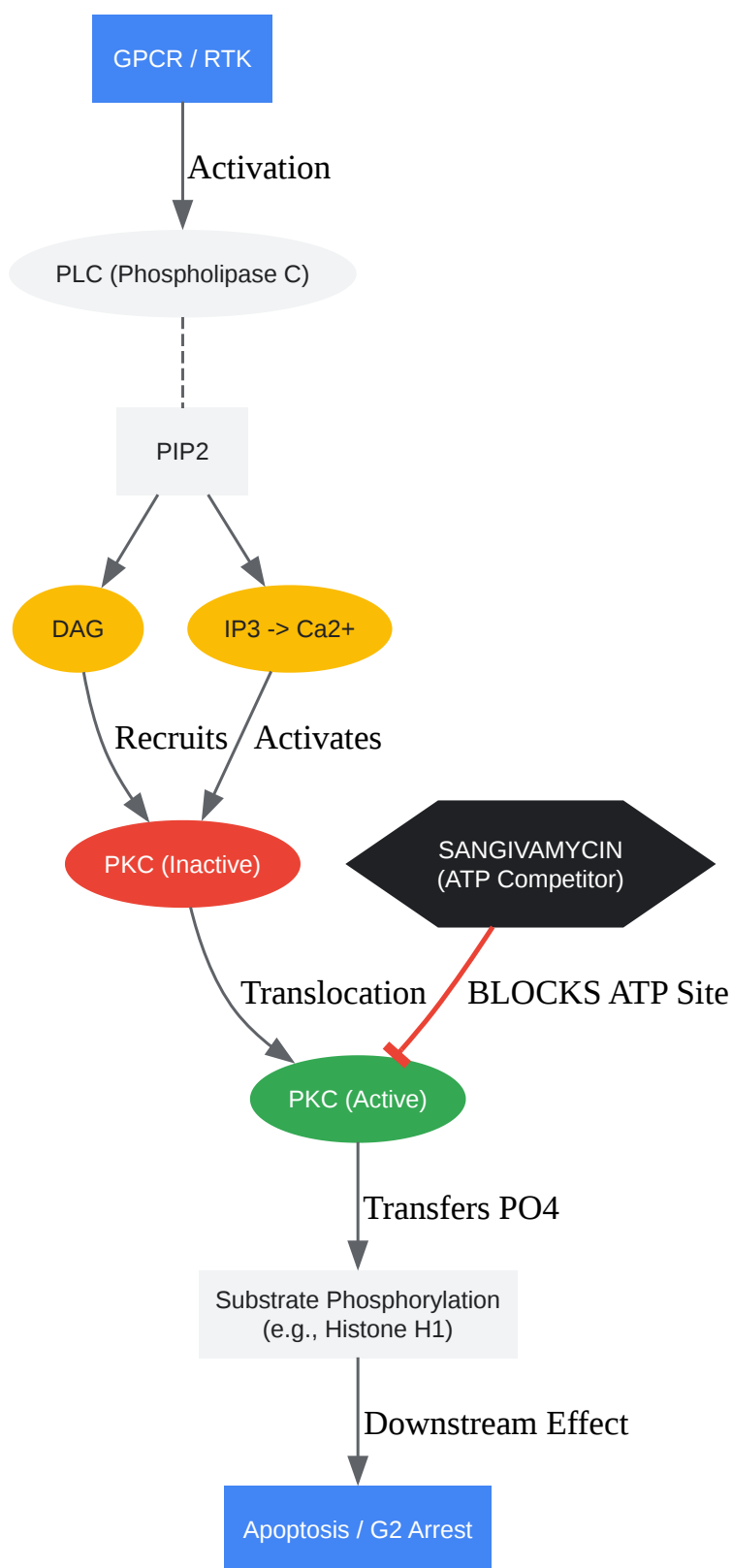
Mechanism

Sangivamycin competes with ATP for the nucleotide-binding site of the PKC catalytic domain.
[2] Unlike many other kinase inhibitors, it is highly selective for PKC over Protein Kinase A (PKA).[2]

- Ki Value: ~10 μM (varies by PKC isoenzyme).[2]
- Impact: Inhibition of PKC prevents the phosphorylation of downstream substrates (like histone H1), leading to cell cycle arrest (G2/M phase) and apoptosis in tumor cells.

Visualization: PKC Signaling & Inhibition

This diagram details where Sangivamycin intersects the canonical PKC pathway.[2]



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Caption: Sangivamycin inhibits the catalytic activity of PKC by competing with ATP, halting downstream phosphorylation cascades essential for cell proliferation.

Experimental Protocols

Protocol A: Preparation of 10 mM Stock Solution

Critical Note: Do not use the molecular weight of the free base (309.[\[2\]](#)[\[28\]](#)) if you are weighing out the Hydrochloride salt (345.74).[\[2\]](#) This is a common source of experimental error.[\[2\]](#)

- Calculate Mass: To prepare 1 mL of 10 mM stock:

[\[2\]](#)

- Solvent Selection: Use anhydrous DMSO (Dimethyl sulfoxide).[\[2\]](#) While the HCl salt is more water-soluble than the free base, DMSO ensures long-term stability and prevents precipitation upon freeze-thaw cycles.
- Dissolution: Add 1 mL DMSO to the powder. Vortex vigorously for 30 seconds.[\[2\]](#)
- Storage: Aliquot into small volumes (e.g., 50 μ L) and store at -20°C . Avoid repeated freeze-thaw cycles.

Protocol B: UV-Vis Purity Check

Before use in sensitive kinase assays, verify the concentration using the extinction coefficient ().

- Dilute the stock 1:100 in PBS (pH 7.4).
- Measure Absorbance at 262 nm.[\[2\]](#)
- Calculate concentration using Beer-Lambert Law ().[\[2\]](#)
 - for Sangivamycin

$13,900 \text{ M}^{-1}\text{cm}^{-1}$ (approximate value; verify with specific lot CoA).[\[2\]](#)

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